

# physical properties of 3-(butylthio)propanoic acid

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## Compound of Interest

Compound Name: 3-(butylthio)propanoic acid

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An In-depth Technical Guide on the Physical Properties of **3-(butylthio)propanoic Acid**

For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3-(butylthio)propanoic acid**. The information is presented to support research and development activities where this compound is of interest. All quantitative data is summarized for clarity, and detailed experimental protocols for determining these properties are provided.

## Core Physical Properties

**3-(butylthio)propanoic acid**, with the CAS number 22002-73-9, is an organic compound featuring a carboxylic acid and a thioether functional group.[\[1\]](#) Its physical characteristics are crucial for handling, formulation, and application in various scientific contexts.

## Data Presentation

The physical properties of **3-(butylthio)propanoic acid** and a related isomer are summarized in the table below.

Property	3-(butylthio)propanoic acid	3-(sec-butylthio)propionic acid (Isomer)
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub> S[1]	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub> S[2]
Molecular Weight	162.25 g/mol [1]	Not specified
Density	1.062 g/cm <sup>3</sup> [3]	1.1 ± 0.1 g/cm <sup>3</sup> [2]
Boiling Point	278.3 °C at 760 mmHg[3][4]	270.7 ± 23.0 °C at 760 mmHg[2]
Melting Point	No data available	No data available
Flash Point	122.1 °C[3]	Not applicable
Solubility	Inferred to have some solubility in water and good solubility in organic solvents.	Inferred to have some solubility in water and good solubility in organic solvents.

Note on Solubility: Specific experimental solubility data for **3-(butylthio)propanoic acid** is not readily available. However, based on the properties of similar carboxylic acids, it is expected to be sparingly soluble in water and soluble in organic solvents.[5][6] For comparison, the related compound 3-(methylthio)propionic acid is soluble in water, DMSO, and ethanol.[7]

## Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of **3-(butylthio)propanoic acid**.

### Determination of Melting Point

The melting point of a solid organic compound is the temperature at which it transitions to a liquid state and can be determined using a capillary tube method with a melting point apparatus.[8][9]

- Sample Preparation: A small amount of the solid compound is finely crushed. The open end of a capillary tube is pressed into the powder and tapped gently to pack the sample to a height of 2-3 mm.[10]

- Apparatus Setup: The packed capillary tube is placed in a melting point apparatus.
- Heating and Observation: The sample is heated at a steady and slow rate.[8] The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[9][11] For a pure compound, this range is typically narrow.[9]

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[12] A common method for its determination is the capillary method.[13]

- Sample Preparation: A small volume of the liquid is placed in a test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.[12][14]
- Apparatus Setup: The test tube is heated in a controlled manner, often using an oil bath or a heating block. A thermometer is positioned to measure the temperature of the vapor.[14]
- Heating and Observation: As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube.[13] The heating is then stopped, and the liquid is allowed to cool. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[12][13]

## Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume.[15]

- Measurement of Volume: A precise volume of the liquid is measured using a volumetric flask or a graduated cylinder.[15][16]
- Measurement of Mass: The mass of the empty container is measured. The container is then filled with the liquid to the calibrated mark, and the total mass is measured. The mass of the liquid is the difference between the two measurements.[16]
- Calculation: Density is calculated by dividing the mass of the liquid by its volume (Density = Mass/Volume).[16]

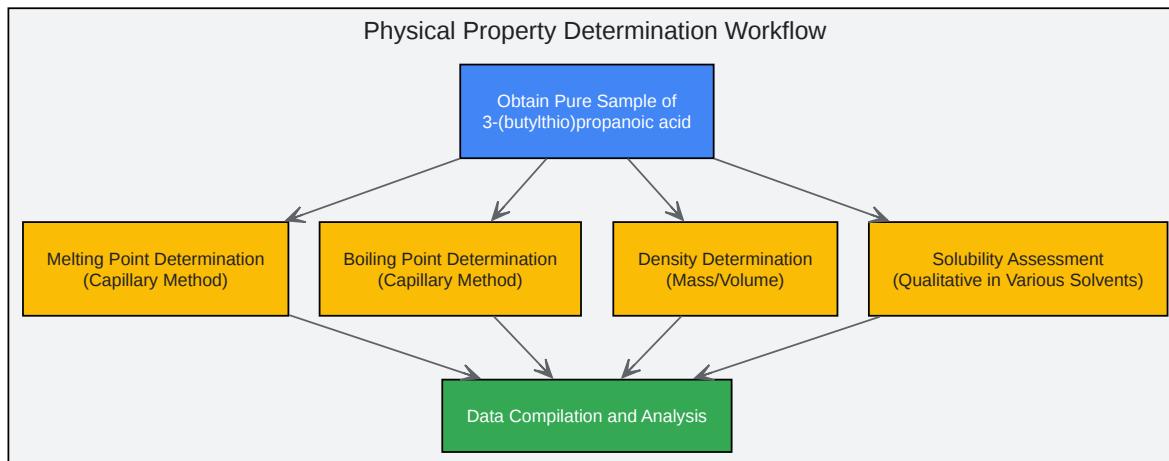
## Determination of Solubility

The solubility of a compound in various solvents provides insight into its polarity and functional groups.[\[17\]](#)

- Qualitative Assessment: A small, measured amount of **3-(butylthio)propanoic acid** is added to a test tube containing a specific volume of a solvent (e.g., water, ethanol, diethyl ether).[\[18\]](#)
- Observation: The mixture is vigorously shaken.[\[18\]](#) The substance is classified as soluble if it completely dissolves, partially soluble if some of it dissolves, and insoluble if it does not dissolve at all.[\[19\]](#)
- Acid-Base Solubility: To further characterize an organic acid, its solubility in aqueous base solutions (e.g., 5% sodium hydroxide, 5% sodium bicarbonate) and aqueous acid solutions (e.g., 5% hydrochloric acid) is tested.[\[17\]](#)[\[18\]](#) An acidic compound like **3-(butylthio)propanoic acid** is expected to be soluble in dilute aqueous base.[\[20\]](#)

## Visualizations

The following diagram illustrates the general workflow for the characterization of the physical properties of an organic compound such as **3-(butylthio)propanoic acid**.



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Workflow for Physical Property Characterization.

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